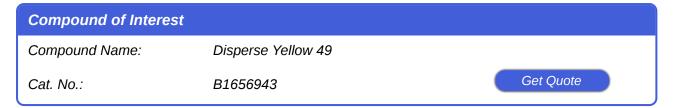


Application Notes and Protocols: Carrier Dyeing of Disperse Yellow 49 on Synthetic Fibers

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the carrier dyeing of synthetic fibers, particularly polyester, with C.I. **Disperse Yellow 49** (CAS 54824-37-2). The information is intended to guide researchers in achieving consistent and high-quality dyeings for various applications.

Introduction

Disperse Yellow 49 is a methine-class disperse dye known for its bright, greenish-yellow shade and good overall fastness properties.[1] Carrier dyeing is a well-established method for applying disperse dyes to hydrophobic synthetic fibers like polyester at atmospheric pressure and temperatures around 100°C.[1][2] This method utilizes organic compounds, known as carriers, which act as swelling agents for the fiber. This action increases the intermolecular space within the polymer structure, facilitating the diffusion and penetration of the dye molecules into the fiber matrix.[3] The result is the ability to achieve deeper shades and satisfactory fastness without resorting to high-temperature and high-pressure dyeing equipment.

Physicochemical Properties of C.I. Disperse Yellow 49

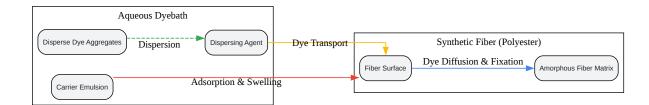


A summary of the key physicochemical properties of **Disperse Yellow 49** is presented in Table 1.

Property	Value
C.I. Name	Disperse Yellow 49
CAS Number	54824-37-2[1]
Molecular Formula	C21H22N4O2[1]
Molecular Weight	362.43 g/mol [1]
Chemical Class	Methine[1]
Appearance	Light brown powder[1][4]
Solubility	Soluble in acetone and ethanol; slightly soluble in DMSO and methanol.[1][4]

Principle of Carrier Dyeing

The mechanism of carrier dyeing involves the carrier plasticizing the synthetic fiber. By lowering the glass transition temperature (Tg) of the polymer, the carrier enhances the segmental mobility of the polymer chains.[3][5] This increased mobility creates transient voids, allowing the disperse dye molecules, which are sparingly soluble in water, to diffuse from the dyebath into the amorphous regions of the fiber. The overall process can be visualized as a series of steps from dye dispersion in the bath to its final fixation within the fiber.





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Caption: Mechanism of Carrier Dyeing.

Experimental Protocols

The following protocols provide a general framework for the carrier dyeing of polyester with **Disperse Yellow 49**. Researchers should note that optimization of parameters such as carrier type and concentration, dyeing time, and temperature may be necessary to achieve desired results for specific applications.

Materials and Reagents

- Substrate: 100% Polyester fabric
- Dye: C.I. Disperse Yellow 49
- · Carrier: e.g., o-phenylphenol, butyl benzoate, or a commercial proprietary carrier
- Dispersing Agent: A non-ionic or anionic surfactant
- Wetting Agent: (Optional)
- Acetic Acid: To adjust pH
- Sodium Hydroxide: For reduction clearing
- Sodium Hydrosulfite: For reduction clearing
- Non-ionic Detergent: For after-treatment

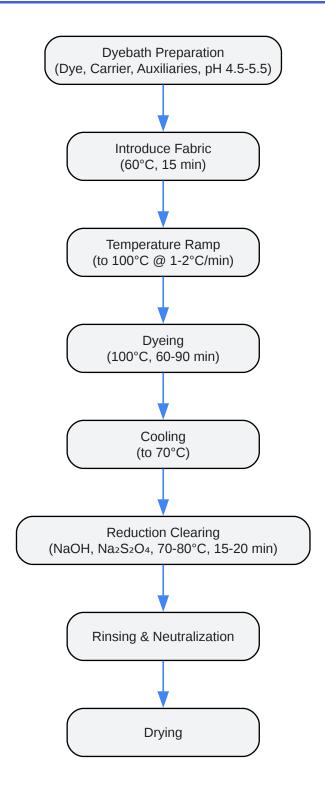
Dyeing Procedure

- Preparation of the Dyebath:
 - Set the liquor-to-goods ratio (L:R), for example, at 1:20.
 - Fill the dyeing vessel with the required amount of distilled water.



- Add a dispersing agent (e.g., 1 g/L) and a wetting agent (e.g., 1 g/L).
- Disperse the required amount of C.I. Disperse Yellow 49 in a small amount of water to form a paste, then add it to the dyebath.
- Add the carrier (e.g., 3 g/L).
- Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[1]
- Dyeing Cycle:
 - Introduce the pre-wetted polyester fabric into the dyebath at an initial temperature of approximately 60°C.
 - Run the fabric in the blank bath for 15 minutes to ensure uniform absorption of the carrier.
 - Raise the temperature to the boil (approximately 100°C) at a rate of 1-2°C per minute.
 - Continue dyeing at the boil for 60-90 minutes.
 - After dyeing, cool the dyebath to 70°C.
- After-treatment (Reduction Clearing):
 - Drain the dyebath.
 - Prepare a fresh bath with sodium hydroxide (e.g., 2 g/L) and sodium hydrosulfite (e.g., 2 g/L).
 - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove any unfixed surface dye.
 - Rinse the fabric thoroughly, first with hot water and then with cold water.
 - Neutralize with a dilute solution of acetic acid, if necessary, followed by a final cold rinse.
 - Dry the dyed fabric.





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Caption: Experimental Workflow for Carrier Dyeing.

Quantitative Data



The following tables summarize typical quantitative data related to the carrier dyeing of polyester with disperse dyes.

Recommended Dyeing Parameters

Parameter	Recommended Value
Dye Concentration (% o.w.f.)*	0.5 - 2.0
Carrier Concentration (g/L)	2 - 5
Dispersing Agent (g/L)	1 - 2
рН	4.5 - 5.5[1]
Dyeing Temperature	100°C[1][2]
Dyeing Time (at temp.)	60 - 90 minutes

^{*}o.w.f. = on the weight of fabric

Effect of Carrier Concentration on Color Yield (Illustrative Example)

The concentration of the carrier significantly influences the color yield, expressed as K/S values. The data in Table 3 is illustrative and based on a typical disperse dye on polyester; similar trends would be expected for **Disperse Yellow 49**.

Carrier Conc. (% o.w.f.)	K/S Value at 90°C	K/S Value at 100°C
0	3.20	6.35
1	4.85	8.90
2	6.75	11.20
3	8.90	12.21
4	8.50	12.50
5	8.10	12.15



Note: Data is illustrative for a generic disperse dye and optimization for **Disperse Yellow 49** is recommended.

Fastness Properties of Disperse Yellow 49 on Polyester

The fastness properties of polyester dyed with **Disperse Yellow 49** using the carrier method are generally good, with excellent fastness to sunlight.[2]

Fastness Test	AATCC Standard	ISO Standard
Ironing	3	5
Light Fastness	7	7
Perspiration (Fading)	5	5
Perspiration (Staining)	5	4-5
Washing (Fading)	5	5
Washing (Staining)	5	5

Source: World Dye Variety[1]

Safety and Environmental Considerations

Carriers are often based on aromatic compounds such as phenols and benzoates, which can be toxic and have a strong odor.[6] It is crucial to handle these chemicals in a well-ventilated area and with appropriate personal protective equipment. Environmental regulations may restrict the use of certain carriers, and researchers should consult relevant guidelines. The development and use of eco-friendly carriers are of growing importance in the textile industry.

Conclusion

The carrier dyeing method is a viable and effective technique for applying **Disperse Yellow 49** to synthetic fibers like polyester at atmospheric pressure. By carefully controlling the dyeing parameters and after-treatment processes, it is possible to achieve vibrant yellow shades with good to excellent fastness properties. The protocols and data presented in these notes serve as a valuable starting point for researchers and scientists working with this dye-fiber system.



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